

# Application Notes and Protocols: Chlorinated Paraffins as Flame Retardants

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## Compound of Interest

Compound Name: 1,1,1,3,7,9,9,9-Octachlorononane

CAS No.: 13389-26-9

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**Abstract:** This document provides a comprehensive technical guide for researchers and scientists on the application of Chlorinated Paraffins (CPs) as additive flame retardants in polymeric materials. It details the fundamental mechanisms of flame retardancy, offers practical protocols for formulation and sample preparation, and presents standardized methodologies for evaluating efficacy. Furthermore, it addresses the critical aspects of the current regulatory landscape and environmental considerations associated with CPs.

## Introduction to Chlorinated Paraffins (CPs)

Chlorinated paraffins are complex mixtures of polychlorinated n-alkanes, produced commercially since the 1930s.<sup>[1]</sup> They are synthesized by the chlorination of paraffin fractions derived from petroleum distillation.<sup>[1][2]</sup> The versatility of CPs stems from the ability to tailor their properties by varying the carbon chain length of the paraffin feedstock and the degree of chlorination (typically 30-70% by weight).<sup>[3][4]</sup>

CPs are categorized based on their carbon chain length:

- Short-Chain Chlorinated Paraffins (SCCPs): C<sub>10</sub>-C<sub>13</sub> carbon atoms.<sup>[2][5]</sup>

- Medium-Chain Chlorinated Paraffins (MCCPs): C<sub>14</sub>-C<sub>17</sub> carbon atoms.[2][5]
- Long-Chain Chlorinated Paraffins (LCCPs): C<sub>18</sub>-C<sub>30</sub> carbon atoms.[2][6]

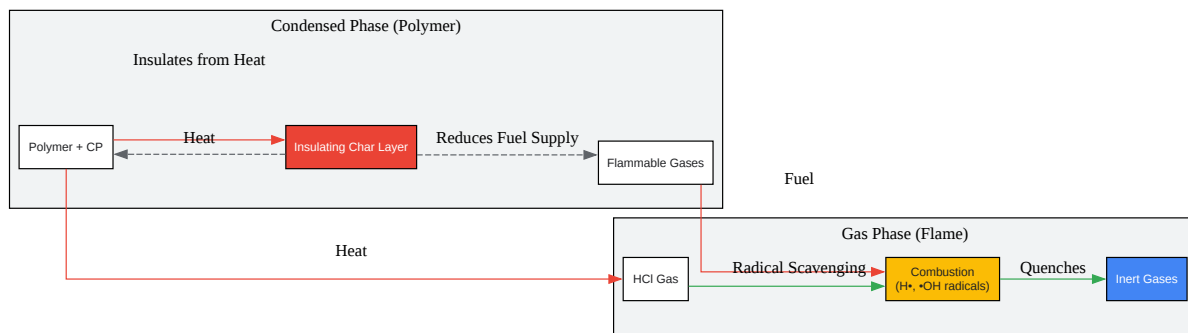
As flame retardants, CPs are valued for their cost-effectiveness, good compatibility with a wide range of polymers, and their ability to impart desirable properties such as low volatility and chemical resistance.[2][7] They are physically blended into the polymer matrix, functioning as additive flame retardants.

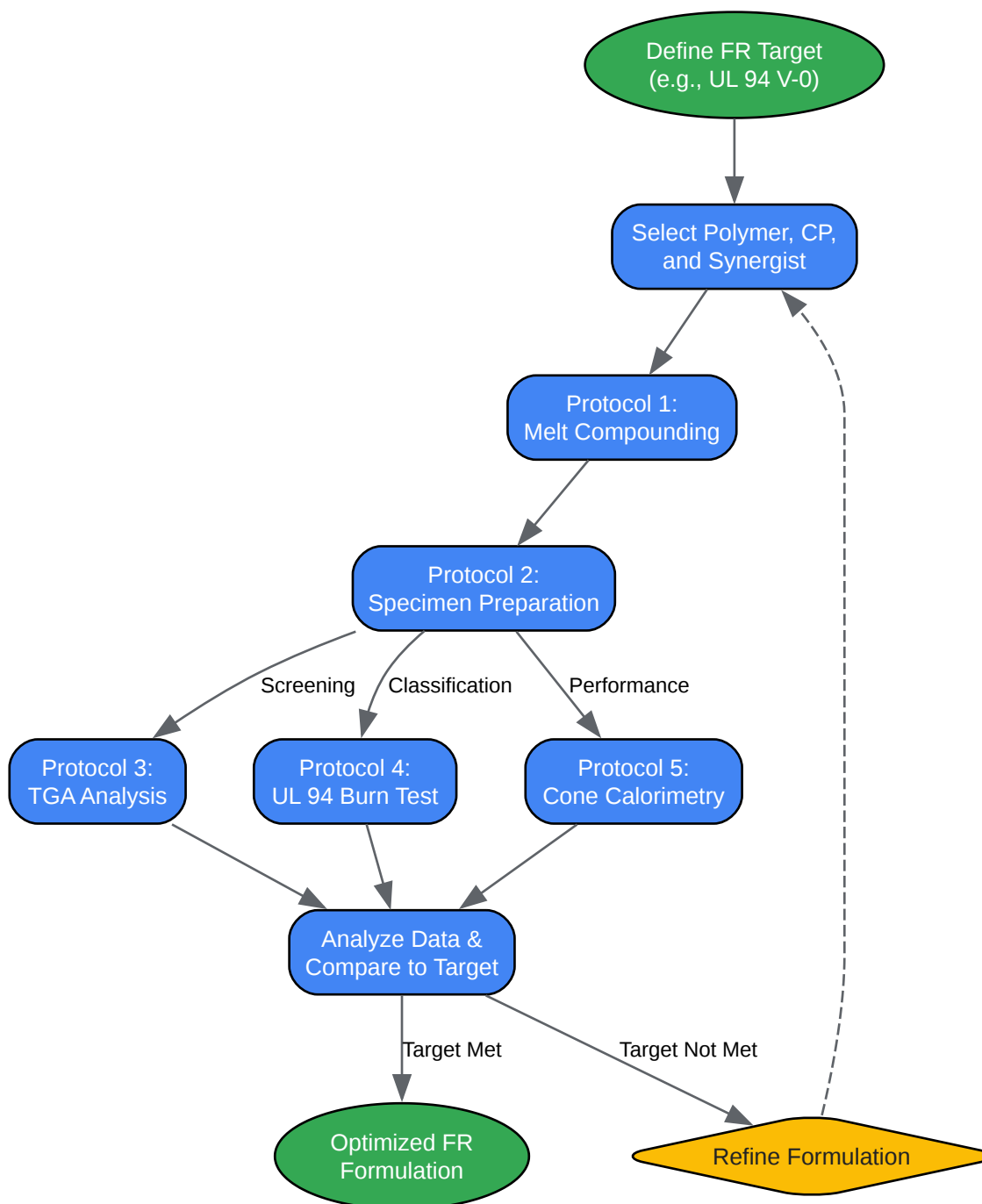
## Mechanism of Flame Retardancy

Chlorinated paraffins impart flame retardancy through a combination of gas phase and condensed phase actions upon exposure to the high temperatures of a fire. For flame-retardant applications, CPs with a high chlorine content (approximately 70%) are most effective.[1][6]

**Gas Phase Inhibition:** When the polymer heats up, the CPs decompose and release hydrogen chloride (HCl) gas.[8][9] This HCl acts as a flame poison in the gas phase by interfering with the self-sustaining, high-energy radical chain reactions of combustion.[10] Specifically, the chlorine radicals (Cl•) scavenge highly reactive hydrogen (H•) and hydroxyl (•OH) radicals, which are essential for flame propagation, thus quenching the fire.[10]

**Condensed Phase Action:** In the solid (condensed) phase, the released HCl acts as a catalyst to promote dehydration and cross-linking of the polymer backbone. This process enhances the formation of a stable, insulating layer of char on the material's surface.[2][9] This char layer serves as a physical barrier that limits the evolution of flammable volatile gases (fuel) from the polymer and reduces the transfer of heat from the flame to the underlying material.[2]





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Caption: Workflow for Developing a CP-Based Flame Retardant Polymer.

## Protocol 1: Incorporation into a Thermoplastic via Melt Compounding

Objective: To achieve a homogeneous dispersion of CPs and synergists within a polymer matrix (e.g., Polypropylene).

Materials & Equipment:

- Polymer resin (e.g., PP pellets)
- Chlorinated Paraffin (liquid or powder grade with ~70% chlorine)
- Antimony Trioxide ( $\text{Sb}_2\text{O}_3$ ) powder
- Forced-air drying oven
- Gravimetric blender or bags for manual blending
- Co-rotating twin-screw extruder
- Water bath and pelletizer

Procedure:

- **Drying:** Dry the polymer pellets as per the manufacturer's recommendation (e.g., 2-4 hours at 80°C for PP) to prevent hydrolytic degradation during processing.
- **Pre-blending:** In a container, accurately weigh and combine the dried polymer pellets, chlorinated paraffin, and antimony trioxide at the desired ratio. For liquid CPs, they can be injected directly into the extruder melt zone if equipment allows.
- **Extruder Setup:** Set the temperature profile for the extruder zones appropriate for the base polymer. For PP, a profile might range from 180°C at the feed zone to 210°C at the die.
- **Compounding:** Feed the pre-blended mixture into the extruder at a consistent rate. The high shear forces generated by the rotating screws will ensure thorough mixing and dispersion of the additives.
- **Extrusion & Pelletizing:** The molten polymer strand exits the die, is cooled rapidly in a water bath, and is then cut into pellets by the pelletizer.

- Post-Drying: Dry the compounded pellets to remove surface moisture before subsequent processing.

Causality Note: A twin-screw extruder is critical for this application as it provides superior distributive and dispersive mixing compared to a single-screw extruder, which is essential for achieving consistent flame-retardant properties throughout the material.

## Protocol 2: Preparation of Standard Test Specimens

Objective: To create standardized samples for flammability and thermal analysis from the compounded pellets.

Equipment:

- Injection molding machine or compression molding press
- Standard test molds (e.g., for UL 94 bars: 125 x 13 x 3.0 mm; for cone calorimeter plaques: 100 x 100 x 3.0 mm). [\[11\]](#)[\[12\]](#) Procedure:
- Drying: Dry the compounded pellets as established in Protocol 1.
- Molding:
  - Injection Molding: Set the molding parameters (temperatures, pressures, injection speed) according to the base polymer's requirements. Inject the molten polymer into the desired mold. This is the preferred method for thermoplastics to achieve consistent part density and surface finish.
  - Compression Molding: Place a pre-weighed amount of pellets into the mold cavity, heat the press to the polymer's melt temperature, apply pressure to form the plaque, and cool under pressure.
- Conditioning: Before testing, condition all specimens for a minimum of 48 hours at  $23 \pm 2^\circ\text{C}$  and  $50 \pm 5\%$  relative humidity, as specified by standards like UL 94.

## Protocol 3: Thermal Stability Evaluation by Thermogravimetric Analysis (TGA)

Objective: To assess the effect of the CP flame retardant on the thermal decomposition profile of the polymer. [13][14] Equipment:

- Thermogravimetric Analyzer (TGA)

Procedure:

- Sample Preparation: Cut a small, representative sample (5-10 mg) from a test specimen.
- Instrument Setup:
  - Place the sample in the TGA pan (e.g., platinum or alumina).
  - Set the purge gas. Use an inert atmosphere (Nitrogen, 40 mL/min) to study pyrolysis or an oxidative atmosphere (Air, 40 mL/min) to simulate burning. [13] \* Set the thermal program: Heat from ambient temperature to 700°C at a constant rate (e.g., 10°C/min). [13]3. Data Acquisition: Run the experiment and record the mass loss as a function of temperature.

Data Interpretation:

- TGA Curve (Mass vs. Temp): A successful flame retardant will often increase the final mass at the end of the test (char yield). [15]The onset temperature of decomposition may decrease, indicating the CP is activating at an early stage to protect the polymer. [13]\* DTG Curve (Derivative of Mass Loss vs. Temp): This curve shows the rate of mass loss. A reduction in the peak rate of mass loss indicates slower degradation.

## Protocol 4: Flammability Classification by UL 94 Vertical Burn Test

Objective: To classify the material's burning behavior (self-extinguishing properties and dripping) after exposure to a small flame. [16][17] Equipment:

- UL 94 test chamber
- Bunsen burner with specified barrel diameter
- Specimen clamp and timer

- Surgical cotton

Procedure:

- Setup: Mount a conditioned specimen (125 x 13 mm bar) vertically. Place a small patch of dry surgical cotton on the base of the chamber, 300 mm below the specimen.
- First Flame Application: Apply a 20 mm high blue flame to the bottom edge of the specimen for 10 seconds, then remove it.
- Record  $t_1$  and  $t_2$ : Record the afterflame time ( $t_1$ ) in seconds. Once flaming ceases, immediately record the afterglow time ( $t_2$ ).
- Second Flame Application: As soon as flaming from the first application ceases, immediately re-apply the flame for another 10 seconds.
- Record  $t_3$  and  $t_4$ : After removing the flame, record the second afterflame time ( $t_3$ ) and the subsequent afterglow time ( $t_4$ ).
- Observe Dripping: Note whether any flaming drips from the specimen ignite the cotton below.
- Repeat: Test a total of five specimens.

Data Interpretation: The material is classified based on the stringent criteria summarized below.

Criteria	V-0	V-1	V-2
Afterflame time for each specimen ( $t_1$ or $t_3$ )	$\leq 10$ s	$\leq 30$ s	$\leq 30$ s
Total afterflame time for 5 specimens ( $\Sigma t_1 + \Sigma t_3$ )	$\leq 50$ s	$\leq 250$ s	$\leq 250$ s
Afterflame + Afterglow time per specimen ( $t_2 + t_4$ or $t_3 + t_4$ )	$\leq 30$ s	$\leq 60$ s	$\leq 60$ s
Burn to holding clamp	No	No	No
Cotton ignition	No	No	No

## by flaming drips No No Yes Source: Based on criteria from UL 94 standard documents. [23][24] Protocol 5: Fire Behavior Analysis by Cone Calorimetry

Objective: To obtain quantitative data on the fire performance of a material under well-ventilated, forced-flaming conditions that simulate a developing fire. [18] Equipment:

- Cone Calorimeter compliant with ISO 5660.

Procedure:

- Sample Preparation: Wrap a conditioned specimen (100 x 100 x 3 mm plaque) in aluminum foil, leaving the top surface exposed. Place it in the sample holder.
- Instrument Setup:
  - Set the external heat flux from the conical heater. A common level for plastics is 35 kW/m<sup>2</sup> or 50 kW/m<sup>2</sup>.
  - Position the spark igniter above the sample surface.
- Test Execution: Begin the test. The instrument will record the time to sustained ignition (TTI) and continuously measure the oxygen depletion in the exhaust stream to calculate the heat release rate (HRR). The test typically ends when flaming ceases or after a set time.
- Data Acquisition: The software collects data on HRR, smoke production, mass loss, and gas evolution.

Data Interpretation:

- Heat Release Rate (HRR): The single most important parameter. A lower peak HRR (pHRR) and a lower Total Heat Release (THR) indicate a more effective flame retardant. [19]\* Time to Ignition (TTI): A longer TTI is generally desirable, as it indicates greater resistance to ignition.

- Smoke Production: Parameters like Total Smoke Release (TSR) are measured. Halogenated systems like CPs can sometimes increase smoke production, which is an important consideration. [20]

## Regulatory Status, Safety, and Alternatives

Health and Environmental Concerns: While effective, the use of certain CPs is under intense scrutiny due to environmental and health risks. SCCPs in particular are classified as Persistent Organic Pollutants (POPs). [21] They are persistent in the environment, bioaccumulative in wildlife and humans, and toxic to aquatic organisms. [5][22] Studies have linked SCCPs to potential liver, kidney, and thyroid toxicity. [21][23][24] MCCPs and LCCPs are also being evaluated by regulatory agencies, though data is more limited. [22][25] Regulatory Actions:

- Stockholm Convention: SCCPs are listed for global elimination, with some specific exemptions. [26][27]\* U.S. EPA: The Environmental Protection Agency has taken action under the Toxic Substances Control Act (TSCA) to restrict the use of SCCPs and requires notification for new uses of certain CPs through Significant New Use Rules (SNURs). [27][22][28]\* European Union: SCCPs are heavily restricted under REACH and the POPs Regulation.

Alternatives: Due to regulatory pressures, there is a strong industry trend towards replacing CPs, especially SCCPs. Common alternatives include:

- Organophosphorus Flame Retardants: Such as phosphate esters (e.g., tricresyl phosphate).  
\* Inorganic Flame Retardants: Such as aluminum hydroxide and magnesium hydroxide. [5][29]\* Nitrogen-based Flame Retardants: Such as melamine and its derivatives. [30] The selection of an alternative requires careful consideration of its performance, cost, processing characteristics, and its own toxicological profile.

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